

# Application Note: Surface Film Analysis of Dicyclohexylamine Benzoate

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## Compound of Interest

Compound Name: *Dicyclohexylamine benzoate*

Cat. No.: *B3049870*

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## Introduction

**Dicyclohexylamine benzoate** (DCB) is a volatile corrosion inhibitor (VCI) widely used to protect ferrous metals from atmospheric corrosion.<sup>[1]</sup> As a VCI, DCB sublimes at ambient temperature, and its vapor adsorbs onto metal surfaces, forming a thin, protective film.<sup>[2][3]</sup> This film acts as a barrier, preventing corrosive agents from reaching the metal substrate. The protective mechanism involves the hydrolysis of **dicyclohexylamine benzoate** by ambient moisture on the metal surface, which liberates benzoate ions. These ions are known to inhibit corrosion.<sup>[4]</sup> The dicyclohexylamine moiety primarily provides the necessary volatility for the compound to be effective in vapor phase inhibition.<sup>[5]</sup>

Understanding the properties and characteristics of the protective film formed by DCB is crucial for optimizing its performance and developing new corrosion inhibitors. This application note provides detailed protocols for the comprehensive surface analysis of DCB films on a steel substrate, covering film formation, topographical characterization, chemical composition analysis, and surface wettability assessment.

## Experimental Protocols

### Langmuir-Blodgett (LB) Film Deposition of Dicyclohexylamine Benzoate

The Langmuir-Blodgett technique allows for the formation of highly organized monomolecular layers, providing precise control over the film thickness and structure.<sup>[6][7]</sup> This method is ideal for creating well-defined DCB films for fundamental studies.

#### Materials and Equipment:

- Langmuir-Blodgett trough
- **Dicyclohexylamine benzoate (DCB)**
- Spreading solvent (e.g., chloroform)
- Subphase (ultrapure water)
- Steel substrate (e.g., polished mild steel coupons)

#### Protocol:

- Preparation: Thoroughly clean the Langmuir-Blodgett trough and barriers. Prepare a dilute solution of DCB in a volatile, water-immiscible solvent like chloroform (e.g., 1 mg/mL).
- Spreading: Fill the trough with ultrapure water. Carefully spread the DCB solution dropwise onto the water surface. The solvent will evaporate, leaving a monolayer of DCB molecules at the air-water interface.
- Compression: Allow the film to stabilize for 15-20 minutes. Slowly compress the monolayer with the barriers at a constant rate (e.g., 10 cm<sup>2</sup>/min) while monitoring the surface pressure with a Wilhelmy plate or similar sensor.
- Isotherm Generation: The relationship between the surface pressure and the area per molecule is recorded to generate a surface pressure-area ( $\pi$ -A) isotherm. This isotherm reveals the different phases of the monolayer (gas, liquid-expanded, liquid-condensed, solid).
- Deposition: Once the desired surface pressure (typically in the condensed phase) is reached and stabilized, immerse the polished steel substrate vertically through the monolayer into the

subphase and then withdraw it at a controlled speed (e.g., 5 mm/min). This process deposits a uniform monolayer of DCB onto the substrate.

- Multilayer Deposition: For multilayer films, repeat the dipping and withdrawing cycle.
- Drying: Allow the coated substrate to air-dry in a dust-free environment.

## X-ray Photoelectron Spectroscopy (XPS) for Chemical Analysis

XPS is a surface-sensitive technique used to determine the elemental composition and chemical states of the elements within the top few nanometers of a surface.[\[1\]](#)[\[8\]](#)

Materials and Equipment:

- XPS instrument with a monochromatic Al K $\alpha$  or Mg K $\alpha$  X-ray source
- DCB-coated steel substrate
- Ultra-high vacuum (UHV) chamber

Protocol:

- Sample Introduction: Mount the DCB-coated steel substrate on a sample holder and introduce it into the UHV analysis chamber of the XPS instrument. To minimize atmospheric contamination, it is recommended to transfer the sample under an inert atmosphere.[\[9\]](#)[\[10\]](#)
- Survey Scan: Acquire a survey spectrum (e.g., 0-1100 eV binding energy) to identify all the elements present on the surface.
- High-Resolution Scans: Acquire high-resolution spectra for the elements of interest, such as C 1s, N 1s, O 1s, and Fe 2p.
- Data Analysis:
  - Elemental Quantification: Determine the atomic concentrations of the detected elements from the peak areas, corrected by relative sensitivity factors.

- Chemical State Analysis: Deconvolute the high-resolution spectra to identify the different chemical states of each element. For example, the C 1s spectrum can reveal C-C/C-H, C-N, and C=O bonds. The N 1s spectrum can provide information about the amine group. The O 1s spectrum can indicate the presence of benzoate and metal oxides. The Fe 2p spectrum can show the oxidation state of the iron substrate.

## Atomic Force Microscopy (AFM) for Topographical Analysis

AFM provides high-resolution, three-dimensional images of a surface, allowing for the characterization of film morphology, roughness, and thickness.[11][12]

Materials and Equipment:

- Atomic Force Microscope
- AFM probes (e.g., silicon nitride tips)
- DCB-coated steel substrate

Protocol:

- Sample Mounting: Securely mount the DCB-coated steel substrate on the AFM sample stage.
- Imaging Mode: Select an appropriate imaging mode. Tapping mode (intermittent contact mode) is generally preferred for soft organic films to minimize sample damage.[13]
- Image Acquisition:
  - Engage the AFM tip with the surface.
  - Scan the desired area (e.g., 1  $\mu\text{m}$  x 1  $\mu\text{m}$ , 5  $\mu\text{m}$  x 5  $\mu\text{m}$ ) to obtain a topographical image.
  - Adjust imaging parameters such as scan rate, setpoint, and gains to optimize image quality.
- Data Analysis:

- Morphology: Observe the film's structure, including grain size, domain formation, and the presence of any defects.
- Roughness Analysis: Calculate roughness parameters such as the root-mean-square (Rq) and average roughness (Ra) from the topographical data.
- Film Thickness: Create a scratch in the film down to the substrate and image the edge to measure the film thickness.

## Contact Angle Measurement for Wettability Assessment

Contact angle measurements determine the hydrophobicity or hydrophilicity of a surface, providing insights into the surface energy and the quality of the inhibitor film.[14][15] A higher contact angle with water indicates a more hydrophobic surface, which is desirable for a corrosion-inhibiting film.[16]

### Materials and Equipment:

- Goniometer (contact angle measurement system)
- High-purity water (or other probe liquids)
- DCB-coated steel substrate
- Uncoated steel substrate (for comparison)

### Protocol:

- Sample Placement: Place the DCB-coated steel substrate on the sample stage of the goniometer.
- Droplet Deposition: Dispense a small droplet of high-purity water (e.g., 2-5  $\mu\text{L}$ ) onto the surface.
- Image Capture: Capture a high-resolution image of the droplet at the solid-liquid-vapor interface.

- Angle Measurement: Use the goniometer's software to measure the static contact angle between the baseline of the droplet and the tangent at the droplet's edge.
- Multiple Measurements: Repeat the measurement at several different locations on the surface to ensure statistical reliability.
- Comparison: Measure the contact angle on an uncoated steel substrate under the same conditions for comparison.

## Data Presentation

Quantitative data from the surface analysis of **dicyclohexylamine benzoate** films should be summarized in tables for clear comparison. Due to the limited availability of published data specifically for **dicyclohexylamine benzoate**, the following tables include representative data for untreated steel and steel treated with analogous corrosion inhibitors to illustrate expected values.

Table 1: Representative Contact Angle and Surface Energy Data

Surface Treatment	Water Contact Angle (°)	Surface Free Energy (mN/m)
Untreated Mild Steel	70 - 75[13][17]	30 - 40[13]
Steel Treated with Amine-based Inhibitor	90 - 105[16]	Lower than untreated

Table 2: Representative AFM Roughness Data for Steel Surfaces

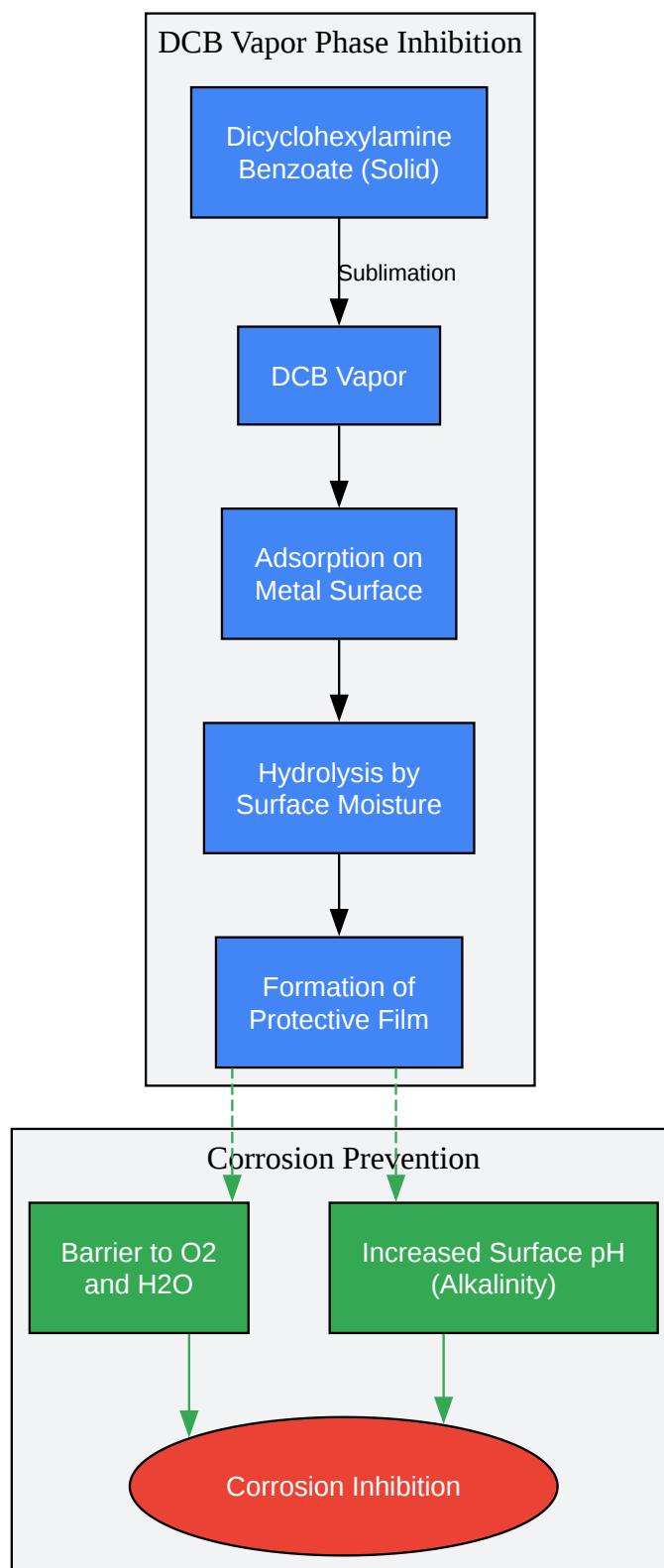
Surface Condition	Average Roughness (Ra) (nm)	Root-Mean-Square Roughness (Rq) (nm)
Polished Mild Steel	5 - 15	7 - 20
Steel after Corrosion in Saline Solution	150 - 300	200 - 400
Steel Treated with Inhibitor in Saline Solution	30 - 60 <sup>[14]</sup>	40 - 80 <sup>[14]</sup>

Table 3: Representative XPS Elemental Composition of an Amine-based Inhibitor Film on Steel

Element	Atomic Concentration (%)
C	60 - 75
N	5 - 10
O	10 - 20
Fe	1 - 5

## Visualizations

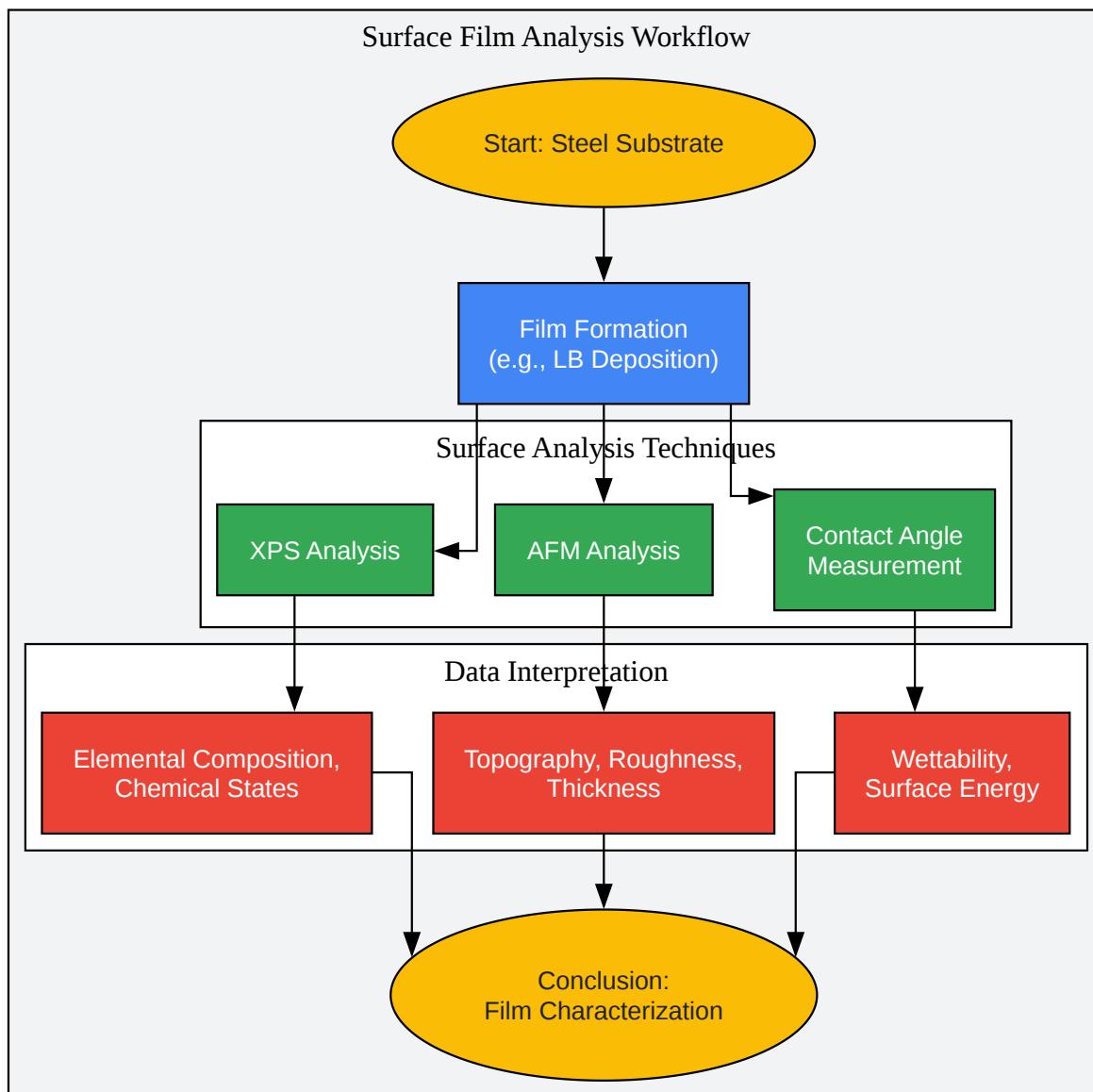
### Signaling Pathway and Logical Relationships



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Caption: Mechanism of corrosion inhibition by **Dicyclohexylamine Benzoate**.

## Experimental Workflow



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Caption: Experimental workflow for the surface analysis of DCB films.

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